

cyclo(L-Pro-L-Val) solubility DMSO methanol

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Compound Focus: cyclo(L-Pro-L-Val)

CAS No.: 2854-40-2

Cat. No.: S627326

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Solubility Data for Cyclo(L-Pro-L-Val)

The following table summarizes the key quantitative solubility data available for **Cyclo(L-Pro-L-Val)** from a commercial supplier's analysis [1].

Solvent	Concentration Achieved	Solution Conditions & Notes
DMSO	50 mg/mL (254.78 mM)	Requires ultrasonic assistance; the solution is hygroscopic (absorbs moisture from the air). Use newly opened DMSO for best results [1].
Water	Information missing	Solubility in water is not explicitly stated in the available data [1].
Ethanol	Information missing	Solubility in ethanol is not explicitly stated in the available data [1].
Methanol	Information missing	Solubility in methanol is not explicitly stated in the available data [1].

Experimental Protocols

Here are detailed methodologies for handling **Cyclo(L-Pro-L-Val)** in a research setting, based on the data available.

Protocol 1: Preparing a Stock Solution in DMSO

This protocol is for creating a concentrated stock solution, commonly used for *in vitro* assays [1].

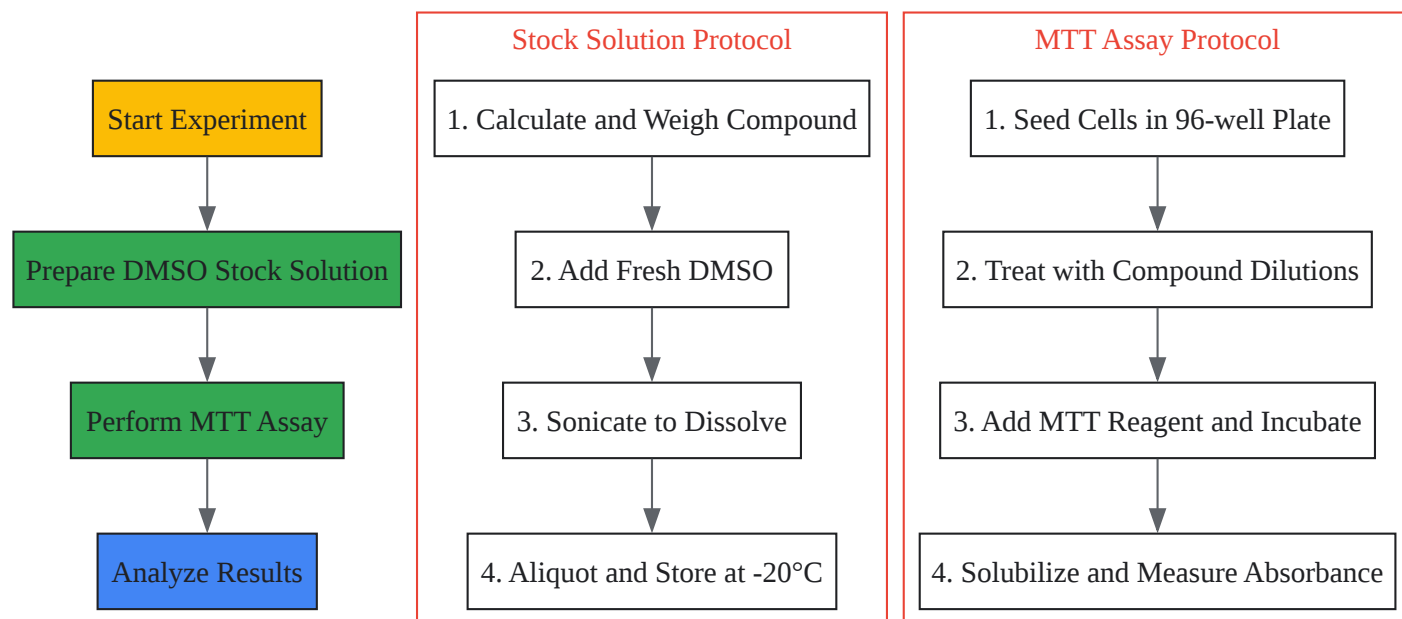
- **Calculation:** Determine the mass of **Cyclo(L-Pro-L-Val)** needed to achieve the desired concentration and volume (e.g., 50 mg/mL).
- **Weighing:** Accurately weigh the required amount of the compound.
- **Solvent Addition:** Add the appropriate volume of **freshly opened, anhydrous DMSO** to the compound.
- **Dissolution:** Sonicate the mixture to aid in dissolving the powder completely.
- **Storage:** Aliquot the prepared stock solution into smaller volumes and store it at **-20°C**. Avoid repeated freeze-thaw cycles to maintain stability. Under these conditions, the stock solution is typically stable for about one month [1].

Protocol 2: Cell Viability (MTT) Assay

This protocol, derived from a published study on cyclic dipeptides, can be used to assess the cytotoxicity of **Cyclo(L-Pro-L-Val)** [2].

- **Cell Seeding:** Plate colorectal cancer HT-29 cells (or your cell line of interest) in a 96-well plate and allow them to adhere overnight.
- **Treatment:** Prepare serial dilutions of **Cyclo(L-Pro-L-Val)** from the DMSO stock solution in the cell culture medium. Treat the cells with these solutions for a set period (e.g., 48 hours).
- **Viability Measurement:** Add MTT (3-(4, 5-dimethylthiazol-2-yl)-2, 5-diphenyltetrazolium bromide) solution to each well and incubate. Metabolically active cells will convert MTT into purple formazan crystals.
- **Solubilization and Analysis:** Dissolve the formazan crystals with a solvent (like isopropanol) and measure the absorbance using a microplate reader. The absorbance value correlates with the number of viable cells [2].

The experimental workflow for these protocols can be visualized as follows:



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Biological Activity & Research Context

Understanding the compound's bioactivity is crucial for designing relevant experiments.

- **Cytotoxic Activity:** **Cyclo(L-Pro-L-Val)** has demonstrated **dose-dependent cytotoxicity**. In one study, treatment of suspension cells with 10, 20, and 30 µg/mL of the compound for 48 hours resulted in **65%, 73%, and 80% cell lethality**, respectively [1].
- **Research Applications:** This diketopiperazine is a metabolite of interest in cancer research. A study in *Scientific Reports* isolated it from the bacterium *Exiguobacterium acetylicum* and evaluated its potential to induce apoptosis (programmed cell death) in colorectal cancer cells, showing significant inhibition of cell viability [2].

Critical Notes for Researchers

- **Solubility Gaps:** The provided data is specific to DMSO. **No quantitative solubility data is available for methanol or ethanol** in the search results. This is a significant gap for formulating the

compound in different solvents.

- **Handling and Storage:** The hygroscopic nature of DMSO solutions is a critical practical consideration, as water absorption can affect concentration and compound stability over time. Proper aliquoting and storage are essential [1].
- **Experimental Reproducibility:** The cited cytotoxicity data [1] comes from a supplier's documentation. For rigorous research, these results should be validated and optimized within your specific experimental system.

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References

1. Cyclo(Pro-Val) | Cytotoxicity [medchemexpress.com]
2. Induction of mitochondria-mediated apoptosis and ... [nature.com]

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